

Personal protective equipment for handling DREADD agonist 21 dihydrochloride

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Compound of Interest

Compound Name:

DREADD agonist 21
dihydrochloride

Cat. No.:

B2385843

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Essential Safety and Handling Guide for DREADD Agonist 21 Dihydrochloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling DREADD (Designer Receptors Exclusively Activated by Designer Drugs) agonist 21 dihydrochloride. Adherence to these protocols is essential to ensure personal safety and maintain experimental integrity.

Compound Hazard Classification:

DREADD agonist 21 dihydrochloride is classified with the following hazards.[1]

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[1]
- Skin Irritation (Category 2): Causes skin irritation.[1]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[1]
- Specific Target Organ Toxicity (Single Exposure, Category 3): May cause respiratory tract irritation.[1]

Personal Protective Equipment (PPE)



The following personal protective equipment is mandatory when handling **DREADD agonist 21 dihydrochloride** to minimize exposure and ensure safety.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact and irritation.[1]
Eye and Face Protection	Safety glasses with side shields or goggles; face shield if splashing is possible.	Protects against serious eye irritation from dust or splashes. [1]
Skin and Body Protection	Laboratory coat	Prevents contamination of personal clothing and skin.[1]
Respiratory Protection	Use in a well-ventilated area. If dust formation is likely, use a NIOSH-approved respirator.	Avoids inhalation of dust, which can cause respiratory irritation.[1]

Operational and Disposal Plans

Handling and Storage:

- Engineering Controls: Handle the compound in a well-ventilated area, such as a chemical fume hood, to avoid dust and aerosol formation.
- Personal Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[1]
- Storage: Store the solid powder in a tightly sealed container, desiccated at -20°C.
 Dihydrochloride salts are hygroscopic and can absorb water from the air, potentially becoming sticky.[2]
- Solutions: Prepare solutions immediately before use if possible. For storage, aliquot solutions into tightly sealed vials and store at -20°C for up to one month.[2]

Spill and Emergency Procedures:



- Spill: In case of a spill, evacuate personnel to a safe area. Wear full PPE, including respiratory protection. Avoid breathing vapors, mist, dust, or gas. Ensure adequate ventilation before cleaning up the spill.
- In Case of Contact:
 - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[1]
 - Skin: Wash with plenty of soap and water.[1]
 - Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1]
 - Ingestion: If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth.

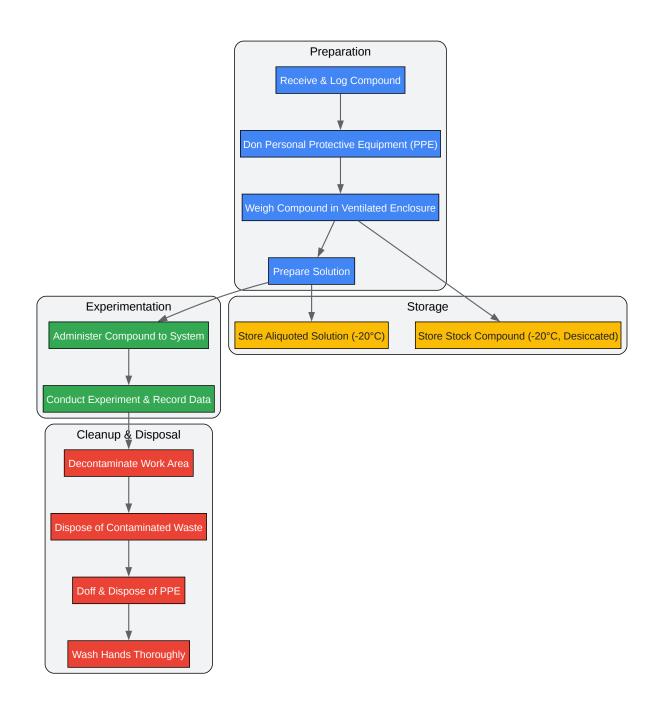
Disposal:

Dispose of waste material in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material.

Experimental Workflow

The following diagram outlines the standard operational workflow for handling **DREADD** agonist 21 dihydrochloride from receipt to disposal.





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Caption: Workflow for Safe Handling of DREADD Agonist 21 Dihydrochloride.



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References

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